

Application Note and Protocol: Preparation of NMS-P118 Stock Solution in DMSO

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Compound of Interest

Compound Name: *Nms-P118*

Cat. No.: *B609609*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of **NMS-P118** using Dimethyl Sulfoxide (DMSO) as the solvent. **NMS-P118** is a potent and highly selective inhibitor of Poly (ADP-ribose) polymerase 1 (PARP-1), a key enzyme in the base excision repair pathway for DNA single-strand breaks.^[1] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This guide includes key physicochemical data, a step-by-step protocol, and recommendations for storage to maintain the compound's stability and activity.

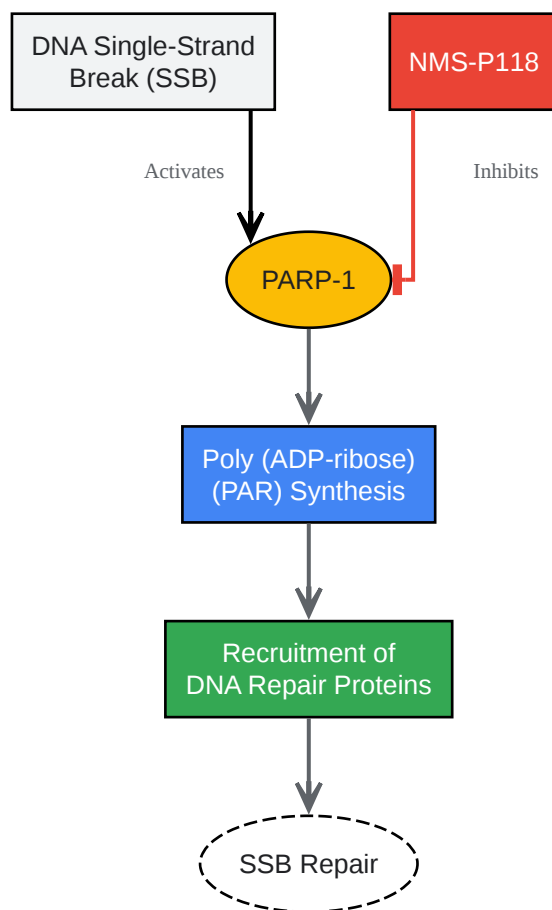
Physicochemical and Handling Properties

All quantitative data for **NMS-P118** is summarized in the table below for easy reference. Handle **NMS-P118** in a designated area, such as a chemical fume hood, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Property	Value	Citations
Molecular Formula	C ₂₀ H ₂₄ F ₃ N ₃ O ₂	[1][2][3]
Molecular Weight	395.42 g/mol	[2][3][4]
Appearance	White to off-white crystalline solid	[1][5]
Purity	≥98%	[1]
Mechanism of Action	Potent and selective PARP-1 inhibitor	[1][4][6]
Selectivity	~150-fold selective for PARP-1 (K _d = 0.009 μM) over PARP-2 (K _d = 1.39 μM)	[4][5]
Solubility in DMSO	Up to 16 mg/mL (approx. 40.46 mM). May require ultrasonic agitation and gentle warming to fully dissolve.	[5][7]
Recommended Solvent	Anhydrous/Hygroscopic-free DMSO	[5][8]
Storage (Powder)	-20°C for up to 3 years	[5][7]
Storage (DMSO Stock)	-80°C for up to 2 years; -20°C for up to 1 year. Aliquoting is recommended.	[5]

NMS-P118 Mechanism of Action

NMS-P118 selectively inhibits PARP-1, an enzyme crucial for repairing DNA single-strand breaks (SSBs). When SSBs occur, PARP-1 binds to the damaged site and synthesizes Poly (ADP-ribose) chains, which recruits other DNA repair proteins. By inhibiting this process, **NMS-P118** prevents the repair of SSBs, leading to the formation of more lethal double-strand breaks during DNA replication, particularly impacting cancer cells with deficiencies in other repair pathways (e.g., BRCA1/2 mutations).



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Caption: **NMS-P118** inhibits PARP-1, blocking DNA single-strand break repair.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NMS-P118** in DMSO.

Materials and Equipment

- **NMS-P118** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance (sensitive to 0.1 mg)
- Sterile microcentrifuge tubes (1.5 mL) or cryovials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Experimental Workflow

The overall workflow for preparing the stock solution is illustrated below.



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- To cite this document: BenchChem. [Application Note and Protocol: Preparation of NMS-P118 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609609#how-to-prepare-nms-p118-stock-solution-with-dmsol]

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